

Stability and Storage of 5-Methoxypent-1-yne: A Technical Guide

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Compound of Interest

Compound Name: 5-Methoxypent-1-yne

Cat. No.: B2586468

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **5-Methoxypent-1-yne**, a key intermediate in various synthetic applications. Understanding the chemical stability of this reagent is critical for ensuring its integrity, minimizing the formation of impurities, and guaranteeing reproducible results in research and development.

Chemical and Physical Properties

5-Methoxypent-1-yne is a flammable liquid with the molecular formula $C_6H_{10}O$. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
Molecular Formula	$C_6H_{10}O$
Molecular Weight	98.14 g/mol
Appearance	Colorless to pale yellow liquid (Assumed)
Boiling Point	Not explicitly available
Flash Point	Flammable liquid (specific value not available)
Solubility	Soluble in organic solvents (Assumed)

Stability Profile

While specific, quantitative stability data for **5-Methoxypent-1-yne** is not readily available in the public domain, its stability can be inferred from the reactivity of its functional groups: a terminal alkyne and an ether. Terminal alkynes can be susceptible to oxidation, polymerization, and reaction with atmospheric moisture, while ethers can undergo slow oxidation to form peroxides.

Thermal Stability

Alkynes can undergo polymerization or decomposition at elevated temperatures. It is recommended to avoid prolonged exposure to high temperatures.

Photostability

Unsaturated compounds, including alkynes, can be sensitive to light and may undergo degradation or polymerization upon exposure to UV or visible light.

Oxidative Stability

The terminal alkyne is susceptible to oxidation, which can lead to the formation of various degradation products. Ethers are also known to form explosive peroxides upon prolonged exposure to air. Therefore, minimizing contact with air and other oxidizing agents is crucial.

Hydrolytic Stability

The ether linkage in **5-Methoxypent-1-yne** is generally stable to hydrolysis under neutral and basic conditions. However, in the presence of strong acids, the ether bond can be cleaved.

A summary of the potential stability liabilities is provided in Table 2.

Condition	Potential Degradation Pathway
Elevated Temperature	Polymerization, decomposition.
Light Exposure	Photodegradation, polymerization.
Oxygen/Air Exposure	Oxidation of the alkyne, peroxide formation at the ether moiety.
Strong Acids	Hydrolysis of the ether linkage.
Strong Bases	Generally stable, but strong bases can deprotonate the terminal alkyne.

Recommended Storage and Handling

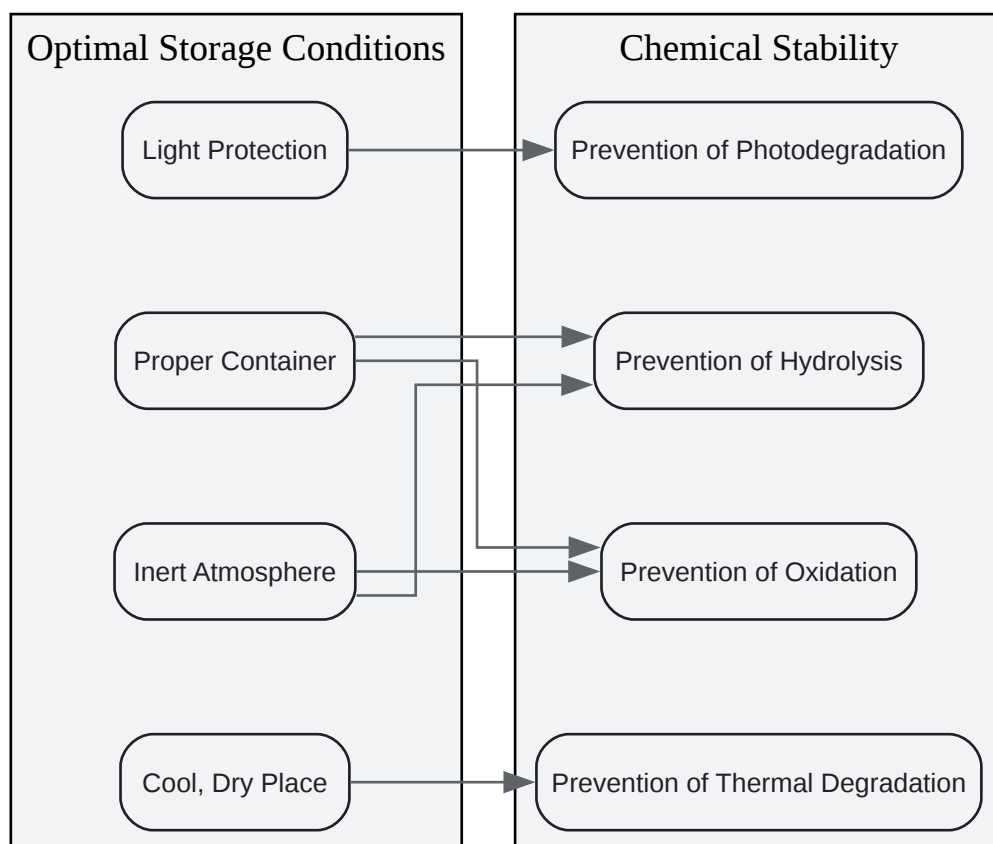
Proper storage and handling are paramount to maintaining the quality and safety of **5-Methoxypent-1-yne**.

Storage Conditions

Parameter	Recommendation
Temperature	Store in a cool, dry place. Refrigeration (2-8 °C) is recommended for long-term storage.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation and reaction with moisture.
Light	Store in an amber or opaque container to protect from light.
Container	Use a tightly sealed, appropriate container made of glass or a compatible material.
Incompatibilities	Keep away from strong oxidizing agents, strong acids, and sources of ignition. ^{[1][2][3][4][5]}

Handling Precautions

5-Methoxypent-1-yne is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, preferably in a fume hood.^{[1][2][3][4][5]} Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.^{[1][2][3][4][5]} Grounding and bonding should be used when transferring large quantities to prevent static discharge.^{[3][4]}



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Caption: Relationship between storage conditions and stability.

Experimental Protocols for Stability Assessment

The following are detailed, albeit hypothetical, protocols for conducting forced degradation studies to identify potential degradation products and establish a stability-indicating method for **5-Methoxypent-1-yne**.

General Purity Assessment

A gas chromatography-mass spectrometry (GC-MS) method would be suitable for assessing the purity of **5-Methoxypent-1-yne** and identifying volatile impurities.

- Instrumentation: Gas chromatograph coupled with a mass spectrometer.
- Column: A non-polar column, such as a DB-5ms or equivalent.
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C.
- Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
- MS Detector: Electron ionization (EI) at 70 eV, scanning from m/z 35 to 300.
- Sample Preparation: Dilute the sample in a suitable solvent (e.g., dichloromethane or ethyl acetate).

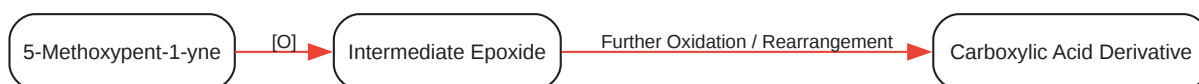
Forced Degradation Studies

- Accurately weigh approximately 10 mg of **5-Methoxypent-1-yne** into a clean, dry vial.
- Place the vial in an oven at a controlled temperature (e.g., 60 °C) for a specified period (e.g., 24, 48, and 72 hours).
- At each time point, remove the sample, allow it to cool to room temperature, and dilute with a suitable solvent.
- Analyze the sample by GC-MS to identify any degradation products.
- Prepare a solution of **5-Methoxypent-1-yne** in a photochemically inert solvent (e.g., acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Expose the solution to a calibrated light source that provides both UV and visible light, as specified in ICH Q1B guidelines.^{[6][7]}
- Simultaneously, keep a control sample in the dark at the same temperature.
- At specified time intervals, withdraw aliquots of the exposed and control samples.

- Analyze the samples by GC-MS to assess for photodegradation.
- Prepare a solution of **5-Methoxypent-1-yne** in a suitable solvent.
- Add a solution of an oxidizing agent, such as hydrogen peroxide (e.g., 3% v/v).
- Stir the mixture at room temperature for a defined period, monitoring the reaction progress.
- At various time points, quench the reaction (if necessary) and analyze the sample by GC-MS.
- Prepare three sets of solutions of **5-Methoxypent-1-yne**: one in a neutral aqueous medium, one in an acidic medium (e.g., 0.1 M HCl), and one in a basic medium (e.g., 0.1 M NaOH).
- Maintain the solutions at a controlled temperature (e.g., 50 °C).
- At specified time points, neutralize the acidic and basic samples and extract the analyte into an organic solvent.
- Analyze all samples by GC-MS.

Potential Degradation Pathways

Based on the functional groups present, a likely degradation pathway for **5-Methoxypent-1-yne** under oxidative conditions could involve the oxidation of the terminal alkyne.



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Caption: A potential oxidative degradation pathway.

Conclusion

5-Methoxypent-1-yne is a valuable synthetic intermediate that requires careful handling and storage to maintain its integrity. By adhering to the recommendations outlined in this guide, researchers can minimize degradation, ensure the quality of their starting material, and achieve

more reliable and reproducible experimental outcomes. The provided experimental protocols offer a framework for developing a comprehensive understanding of the stability of this compound under various stress conditions.

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